

Comparative Effects of CDK7 Inhibitors on Key Substrates

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Compound of Interest

Compound Name: Cdk7-IN-26

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The primary role of CDK7 in transcription is the phosphorylation of the C-terminal domain (CTD) of the large subunit of RNA Polymerase II (RNAP II), specifically at serine 5 (Ser5) and serine 7 (Ser7) residues. This action is essential for transcription initiation and promoter clearance.^{[1][2][3]} Additionally, CDK7 acts as a CDK-activating kinase (CAK), phosphorylating and activating other CDKs involved in cell cycle progression and transcription, such as CDK9, CDK12, and CDK13.^{[4][5][6]}

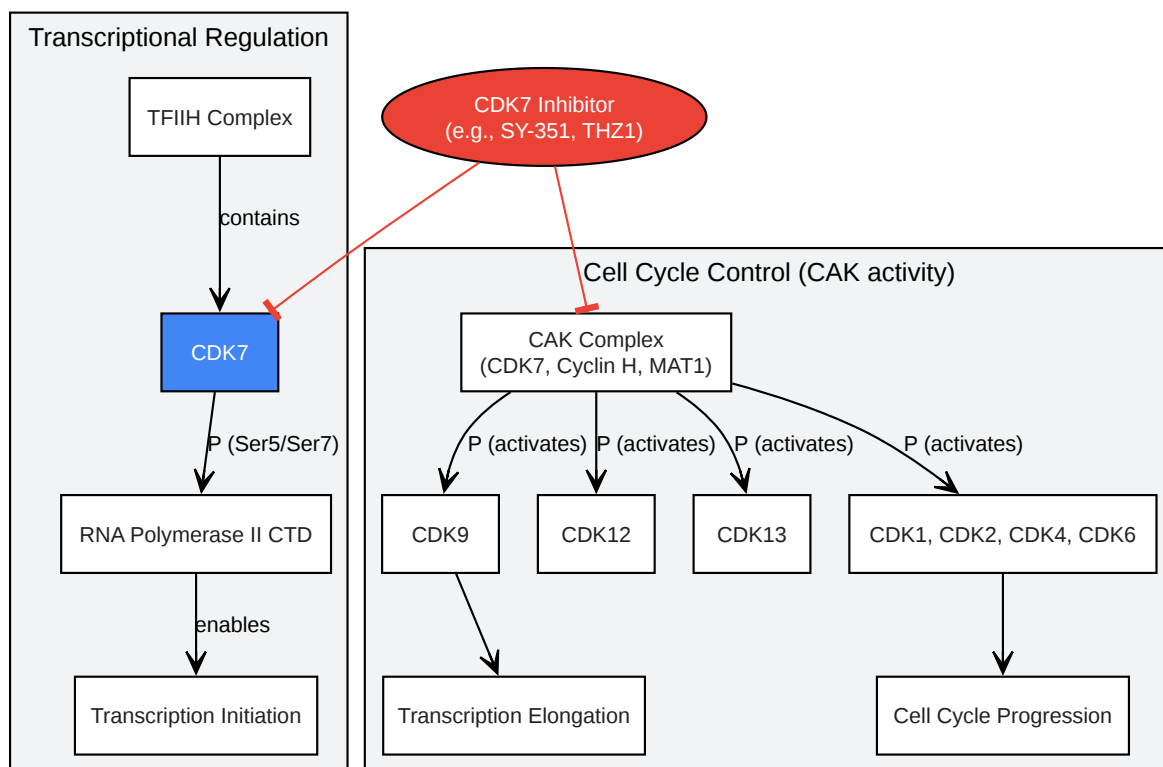
The following table summarizes the observed effects of several known CDK7 inhibitors on these key substrates.

Inhibitor	Target Substrate	Effect	Cell Line/System	Quantitative Data (IC50/EC50)	Reference
SY-351	RNAP II CTD	Inhibition of phosphorylation	HL60	EC90 for CDK7 target engagement: 39 nM	[4][5]
CDK9	No significant change in T-loop (Thr186) phosphorylation	HL60	-	[4]	
CDK12/CDK13	Inhibition of T-loop (Thr893/Thr871) phosphorylation	HL60	Inhibited >50% at 1 μM	[4][5]	
SF3B1	Decreased phosphorylation	HL60	-	[4]	
THZ1	RNAP II CTD	Inhibition of phosphorylation	Various cancer cell lines	-	[7][8]
MYCN	Inhibition of transcription	Neuroblastoma	-	[7]	
SY-1365	RNAP II CTD (Ser2/5/7)	Dose- and time-dependent inhibition of phosphorylation	Various cell lines	CDK7 IC50: 369 nM	[9]

CDK2 (Thr160)	Inhibition of phosphorylation	Various cell lines	-	[9]
BS-181	RNAP II CTD (Ser2/5)	Inhibition of phosphorylation	MCF-7	35-fold selective for CDK7 over CDK2 [9][10]
YPN-005	RNAP II CTD	Decreased phosphorylation	SCLC cells	- [9]
c-MYC, FLT3, STAT5	Suppressed expression	Leukemia cells	-	[9]
SNS-032	CDK7, CDK2, CDK9	Inhibition	-	IC50: 62 nM (CDK7), 38-48 nM (CDK2), 4 nM (CDK9) [7][11]

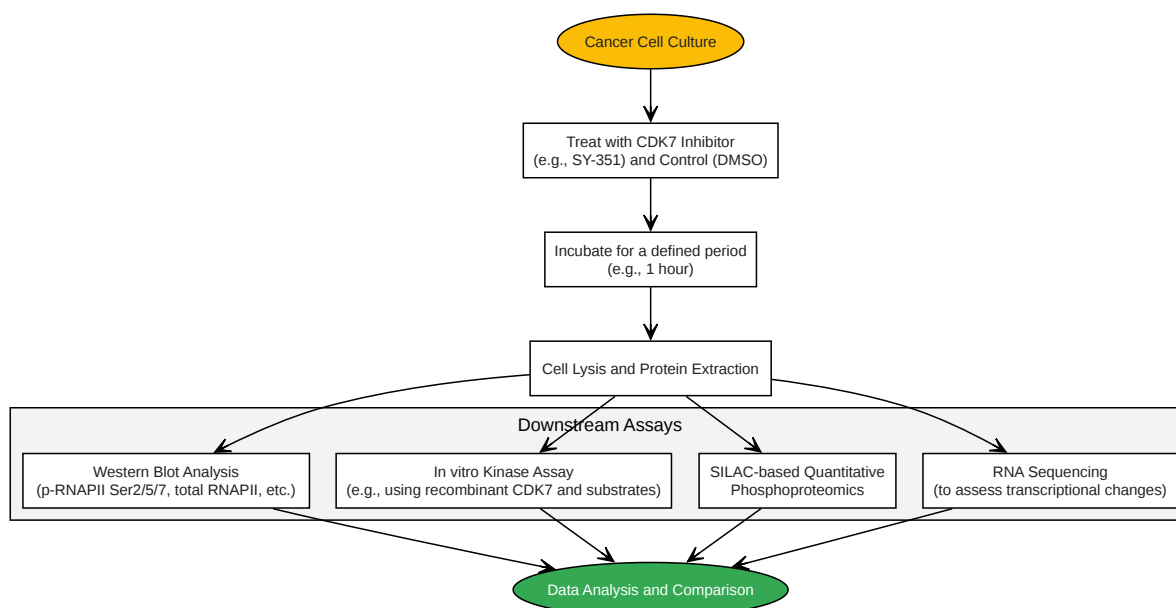
Signaling Pathways and Experimental Workflows

To visualize the mechanism of action of CDK7 and how its inhibition is studied, the following diagrams are provided.



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Caption: CDK7 Signaling Pathway and Points of Inhibition.



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